

UNC0631 In Vivo Study Design: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: UNC 0631

Cat. No.: B15587627

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Abstract

UNC0631 is a potent and selective inhibitor of the histone methyltransferase G9a (also known as EHMT2), a key enzyme involved in epigenetic regulation.[1] G9a catalyzes the mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks generally associated with transcriptional repression.[2][3] Dysregulation of G9a activity is implicated in various malignancies, making it an attractive therapeutic target. While UNC0631 has demonstrated significant promise in in vitro studies, comprehensive in vivo data is limited. Its analog, UNC0642, was developed to have improved pharmacokinetic properties for in vivo applications. This document provides a detailed guide for designing and executing in vivo studies with UNC0631, drawing upon available information for its analogs and general best practices for preclinical cancer models.

Data Presentation: In Vivo Efficacy of G9a Inhibitors

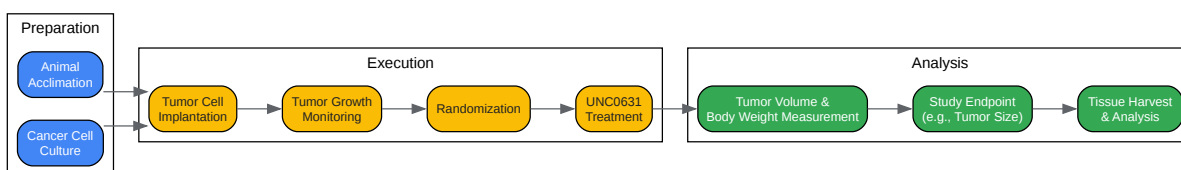
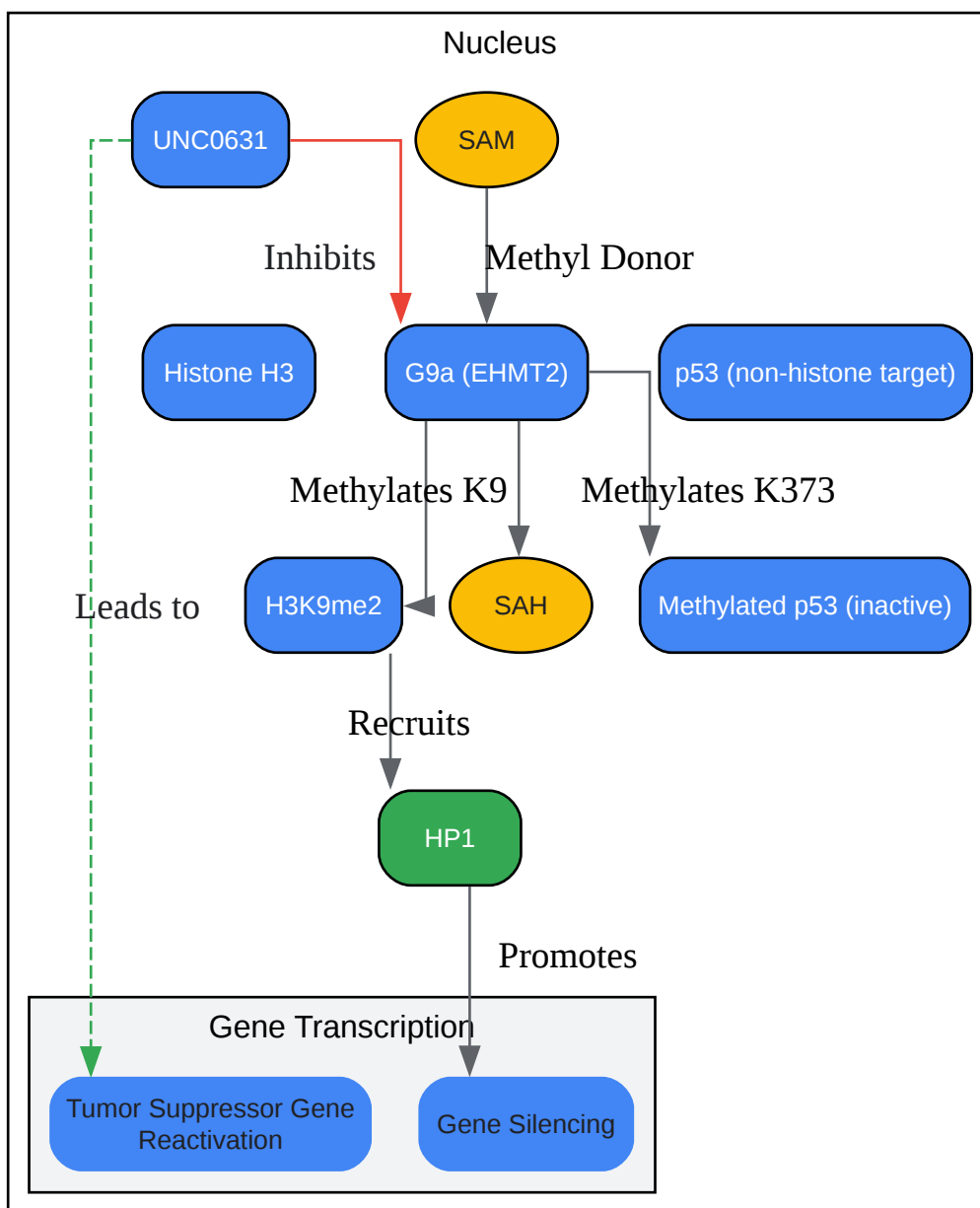
Quantitative in vivo data for UNC0631 is not readily available in published literature. However, studies using its analogs, BIX-01294 and UNC0642, provide a valuable reference for designing experiments with UNC0631.

Compound	Animal Model	Tumor Type	Cell Line	Administration Route	Dosage & Schedule	Efficacy	Reference
BIX-01294	NOD/SCID Mice	Hepatocellular Carcinoma	PLC/PRF/5	Intraperitoneal	Not Specified	Suppressed xenograft tumor growth	[3]
UNC0642	PWS Mouse Model	Prader-Willi Syndrome	-	Not Specified	Not Specified	Improved survival and growth	[4]

Signaling Pathway and Experimental Workflow

G9a Signaling Pathway

The enzyme G9a plays a critical role in gene silencing through the methylation of histone and non-histone proteins. Inhibition of G9a by UNC0631 can lead to the reactivation of tumor suppressor genes.



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- [4. Targeting Histone H3K9 Methyltransferase G9a as a Potential Therapeutic Strategy for Neuropsychiatric Disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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